

Application Note & Protocol: Quantification of Bromfenac Sodium in Aqueous Humor

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Compound of Interest

Compound Name: *Bromfenac sodium*

Cat. No.: *B000289*

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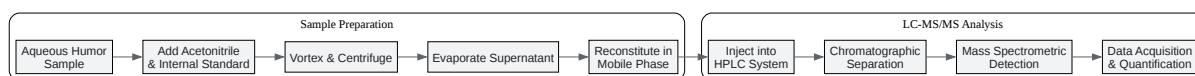
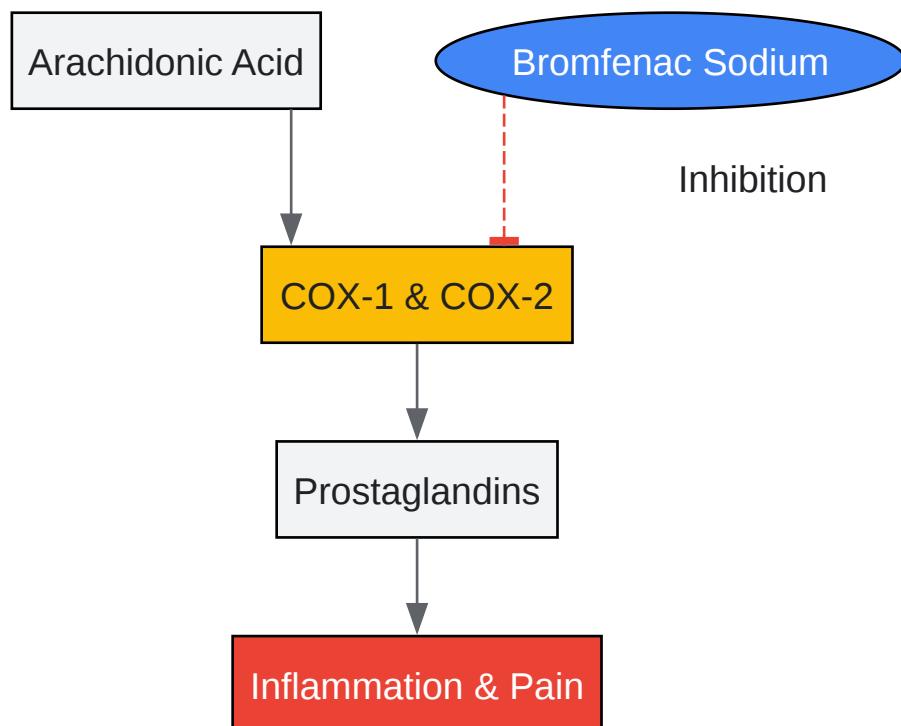
For Researchers, Scientists, and Drug Development Professionals

Introduction

Bromfenac sodium is a potent nonsteroidal anti-inflammatory drug (NSAID) administered as an ophthalmic solution to manage postoperative inflammation and pain following cataract surgery.^{[1][2]} Its mechanism of action involves the inhibition of cyclooxygenase (COX) enzymes, specifically COX-1 and COX-2, which are crucial in the synthesis of prostaglandins, key mediators of intraocular inflammation.^[3] Accurate quantification of Bromfenac in the aqueous humor is essential for pharmacokinetic studies, dose-response relationship assessments, and the development of new ophthalmic formulations. This document provides a detailed protocol for the quantification of **Bromfenac sodium** in aqueous humor using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS), a highly sensitive and specific analytical technique.^{[4][5]}

Mechanism of Action: Inhibition of Prostaglandin Synthesis

Bromfenac exerts its anti-inflammatory effects by blocking the cyclooxygenase (COX) pathway. By inhibiting COX-1 and COX-2, Bromfenac prevents the conversion of arachidonic acid to prostaglandins, which are responsible for mediating inflammation, pain, and other physiological responses in the eye.^{[3][6]}



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